

Synonyms and Identifiers for Phenylpropyl Acetate Derivatives

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Compound of Interest

Compound Name: *1,1-Dimethyl-3-phenylpropyl acetate*

Cat. No.: *B085564*

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To aid in the precise identification of the compound of interest, the following section provides a comprehensive list of synonyms and chemical identifiers for 3-Phenylpropyl acetate and other related molecules.

Primary Compound: 3-Phenylpropyl acetate

This compound is a significant component in the fragrance and flavor industries and has been identified in various natural sources.

Synonyms:

- (3-Acetoxypropyl)benzene[1][2][3][4]
- 1-Acetoxy-3-phenylpropane[1][2][4]
- 1-Propanol, 3-phenyl-, acetate[1][2][3][4]
- 3-Acetoxy-1-phenylpropane[1][2][3]
- 3-Phenyl-1-propanol, acetate[1][2][3]
- 3-Phenyl-1-propyl acetate[1][2][4]
- 3-phenylpropyl ethanoate[5]

- Benzenepropanol, 1-acetate[1][3][4]
- Benzenepropanol, acetate[1][2][3][4][6]
- Benzenepropyl acetate[1][2][4]
- Hydrocinnamyl acetate[1][2][3][4][7]
- Phenylpropyl acetate[1][2][4][7]
- γ -Phenylpropyl acetate[1][4]
- β -Phenylpropyl acetate

Chemical Identifiers:

Identifier	Value	Source
CAS Number	122-72-5	[1][2][3][4][5][6][7][8]
Molecular Formula	C11H14O2	[1][2][4][5][6]
Molecular Weight	178.23 g/mol	[6][7][8][9]
IUPAC Name	3-phenylpropyl acetate	[1]
InChIKey	JRJGKUTZNBZHNK-UHFFFAOYSA-N	[1][4][5][8]
SMILES	<chem>CC(=O)OCCCC1=CC=CC=C1</chem>	[1][5]
FEMA Number	2890	[1][2][6][8]
EINECS Number	204-569-8	[1][2][5][8]

Alternative Related Compounds

During the initial search, synonyms for other structurally similar compounds were also identified. These are listed below for completeness and to aid in identifying the correct molecule for your research.

1. 1-Phenylpropyl acetate

- Synonyms: 1-Acetoxy-1-phenylpropane, 1-Phenyl-1-propanol acetate, alpha-Ethylbenzyl alcohol acetate.[9]
- CAS Number: 2114-29-6[9]
- IUPAC Name: 1-phenylpropyl acetate[9]

2. 1,1-Dimethylpropyl acetate

- Synonyms: 1,1-dimethylpropyl ethanoate, 2-methylbutan-2-yl acetate, tert-amyl acetate, tert-pentyl Acetate.[10]
- CAS Number: 625-16-1[10]

Due to the ambiguity of the initially requested compound, "**1,1-Dimethyl-3-phenylpropyl acetate**," and the lack of technical data associated with it, we are unable to proceed with the creation of an in-depth technical guide, including experimental protocols and visualizations, at this time.

We recommend verifying the chemical name and CAS number of the compound of interest. Should 3-Phenylpropyl acetate be the correct compound, we would be pleased to generate a comprehensive technical guide as per your original request.

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References

- 1. 3-Phenylpropyl acetate | C₁₁H₁₄O₂ | CID 31226 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. Showing Compound 3-Phenylpropyl acetate (FDB011417) - FooDB [foodb.ca]
- 4. 3-Phenyl-1-propanol, acetate [webbook.nist.gov]

- 5. chemsynthesis.com [chemsynthesis.com]
- 6. 3-PHENYLPROPYL ACETATE | 122-72-5 [chemicalbook.com]
- 7. 3-phenyl propyl acetate, 122-72-5 [thegoodscentscopy.com]
- 8. 3-Phenylpropyl acetate = 98 , FCC, FG 122-72-5 [sigmaaldrich.com]
- 9. 1-Phenylpropyl acetate | C₁₁H₁₄O₂ | CID 101134 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 1,1-dimethylpropyl acetate - Wikidata [wikidata.org]
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